

Physical and chemical properties of 5-Chloro-4-methyl-2-nitroaniline

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Compound of Interest

Compound Name: 5-Chloro-4-methyl-2-nitroaniline

Cat. No.: B1347341

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A Comprehensive Technical Guide to 5-Chloro-4-methyl-2-nitroaniline

This technical guide provides an in-depth overview of the physical and chemical properties of **5-Chloro-4-methyl-2-nitroaniline**, tailored for researchers, scientists, and professionals in the field of drug development. This document collates critical data, experimental methodologies, and safety information to serve as a comprehensive resource.

Chemical Identity and Properties

5-Chloro-4-methyl-2-nitroaniline is an aromatic amine with the chemical formula $C_7H_7ClN_2O_2$. It is a valuable intermediate in organic synthesis, particularly in the production of dyes, pigments, and potentially in the development of pharmaceutical and agrochemical compounds.^[1]

Physical Properties

The key physical properties of **5-Chloro-4-methyl-2-nitroaniline** are summarized in the table below, providing a quick reference for laboratory and research applications.

Property	Value	Source
Appearance	Yellow to orange crystalline powder	[1]
Melting Point	164-168 °C	[1] [2] [3] [4]
Boiling Point	375.2 ± 37.0 °C (Predicted)	[2] [4]
Density	1.4 - 1.415 g/cm³ (Predicted)	[2] [4]
Solubility	Sparingly soluble in water; Soluble in organic solvents such as ethanol, acetone, and chloroform.	[1]
Flash Point	162.2 °C	[4]
Vapor Pressure	6.52E-05 mmHg at 25°C	[4]
Refractive Index	1.627	[4]

Chemical and Spectroscopic Properties

The chemical and spectroscopic characteristics of **5-Chloro-4-methyl-2-nitroaniline** are essential for its identification and use in synthetic chemistry.

Property	Value	Source
Molecular Formula	C ₇ H ₇ CIN ₂ O ₂	[2] [5]
Molecular Weight	186.596 g/mol	[2] [5]
CAS Number	13852-51-2	[1] [3] [5]
InChI Key	Information not available in search results	
SMILES	Cc1cc(c(Cl)cc1N)--INVALID-LINK--=O	[5]
Mass Spectrometry (m/z)	187.0 (M+1)	[6]
¹ H NMR	Available	[7] [8]
¹³ C NMR	Available	[8]
IR Spectra	Available	[8]

Experimental Protocols

Synthesis of 5-Chloro-4-methyl-2-nitroaniline

A documented method for the synthesis of **5-chloro-4-methyl-2-nitroaniline** involves the hydrolysis of an N-acetylated precursor.[\[6\]](#)

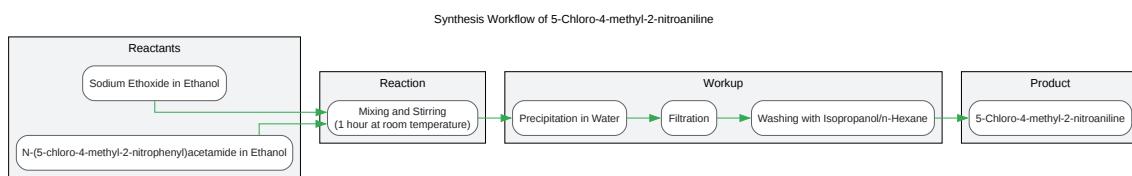
Materials:

- N-(5-chloro-4-methyl-2-nitrophenyl)acetamide
- Sodium ethoxide
- Ethanol
- Water
- Isopropanol
- n-Hexane

Procedure:

- A solution of sodium ethoxide (8.27 g, 45.9 mmol) is prepared in ethanol (10 mL).[6]
- This solution is slowly added to a stirred solution of N-(5-chloro-4-methyl-2-nitrophenyl)acetamide (7.0 g, 30.6 mmol) in ethanol (10 mL) at room temperature.[6]
- The reaction mixture is stirred for 1 hour.[6]
- After the reaction is complete, the mixture is poured into water (100 mL), leading to the precipitation of the product.[6]
- The precipitate is collected by filtration.[6]
- The collected solid is washed with a 1:3 mixture of isopropanol and n-hexane (10 mL), followed by a wash with n-hexane (10 mL).[6]
- This process yields 5.71 g (85% yield) of **5-chloro-4-methyl-2-nitroaniline**.[6]

The following diagram illustrates the workflow for the synthesis of **5-Chloro-4-methyl-2-nitroaniline**.



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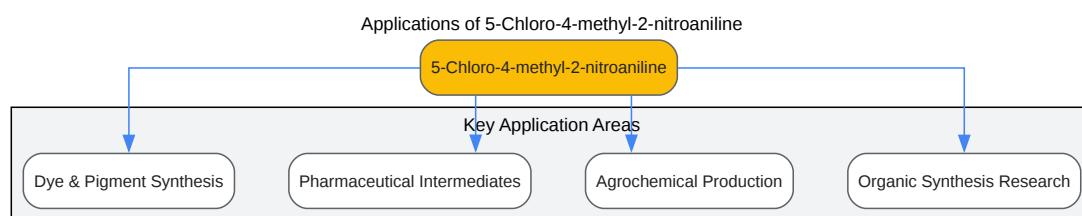
Caption: Synthesis workflow for **5-Chloro-4-methyl-2-nitroaniline**.

Applications in Research and Development

5-Chloro-4-methyl-2-nitroaniline serves as a key building block in various synthetic applications due to its reactive functional groups.

- **Dye and Pigment Synthesis:** The amino group can be diazotized and coupled to form azo dyes, which are used in textiles and printing inks.[\[1\]](#)
- **Pharmaceutical Intermediates:** The compound's structure is a precursor for the synthesis of more complex molecules with potential biological activity, such as antimicrobial or antiparasitic agents.[\[1\]](#)
- **Agrochemicals:** It is utilized in the production of herbicides and insecticides, where the nitro group can contribute to their biological activity.[\[1\]](#)
- **Organic Synthesis Research:** Its multiple reactive sites make it a useful model compound for studying the chemistry of aromatic amines and developing new synthetic methodologies.[\[1\]](#)

The logical relationship of its applications is depicted in the following diagram.



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Caption: Key application areas of **5-Chloro-4-methyl-2-nitroaniline**.

Safety and Handling

5-Chloro-4-methyl-2-nitroaniline is classified as a hazardous substance and requires careful handling in a laboratory setting.

Hazard Classifications:

- Acute Toxicity (Oral, Dermal, Inhalation)[9]
- May cause damage to organs through prolonged or repeated exposure.[9][10]
- Toxic to aquatic life with long-lasting effects.[9][10]

Precautionary Statements:

- Wear protective gloves, clothing, eye, and face protection.[9][10]
- Use only in a well-ventilated area or outdoors.[9][10]
- Avoid breathing dust.[10]
- Do not get in eyes, on skin, or on clothing.[9][10]
- Store in a locked up, well-ventilated place.[9][10]

For detailed safety information, always refer to the material safety data sheet (MSDS) provided by the supplier.

Conclusion

5-Chloro-4-methyl-2-nitroaniline is a chemical compound with well-defined physical and chemical properties that make it a versatile intermediate in several industrial and research applications. A thorough understanding of its characteristics, synthesis, and safe handling procedures is crucial for its effective and responsible use. This guide provides a foundational repository of such information to aid researchers and developers in their work.

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